

GNE-4997 stability in DMSO at room temperature

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Compound of Interest		
Compound Name:	GNE-4997	
Cat. No.:	B15541178	Get Quote

Technical Support Center: GNE-4997

This technical support center provides troubleshooting guides and frequently asked questions regarding the stability and handling of **GNE-4997**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for GNE-4997 dissolved in DMSO?

For optimal stability, **GNE-4997** solutions in DMSO should be stored at -20°C and used within one month to prevent loss of potency.[1] It is also recommended to aliquot the solution into single-use volumes to avoid multiple freeze-thaw cycles.[1] Lyophilized **GNE-4997** powder is stable for up to 36 months when stored desiccated at -20°C.[1]

Q2: Can I store **GNE-4997** in DMSO at room temperature?

Long-term storage of **GNE-4997** in DMSO at room temperature is not recommended. While specific stability data for **GNE-4997** under these conditions is not publicly available, general studies on the stability of various compounds in DMSO at room temperature indicate a significant probability of degradation over time. One study monitoring approximately 7200 compounds found that after one year of storage at room temperature in DMSO, only 52% of the compounds remained intact.[2]

Q3: What are the potential consequences of improper storage of **GNE-4997** in DMSO?



Improper storage, such as extended periods at room temperature or multiple freeze-thaw cycles, can lead to the degradation of **GNE-4997**. This degradation can result in a loss of the compound's potency and the introduction of unknown impurities, potentially compromising experimental results.

Q4: How does **GNE-4997** exert its biological effect?

GNE-4997 is a potent and selective inhibitor of Interleukin-2-inducible T-cell kinase (ITK), with a Ki (inhibition constant) of 0.09 nM.[3][4][5] In the context of T-cell receptor (TCR) signaling, ITK plays a crucial role in activating Phospholipase C-gamma (PLC-γ). By inhibiting ITK, **GNE-4997** prevents the phosphorylation of PLC-γ, thereby blocking downstream signaling pathways.[3][5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or weaker than expected experimental results.	Degradation of GNE-4997 due to improper storage.	- Confirm that the GNE-4997 DMSO solution has been stored at -20°C and used within one month of preparation Avoid multiple freeze-thaw cycles by preparing single-use aliquots If improper storage is suspected, prepare a fresh stock solution from lyophilized powder.
Precipitate observed in the GNE-4997 solution after thawing.	The solubility of the compound may have been exceeded, or the compound may have precipitated out of solution during freezing.	- Gently warm the solution to 37°C and vortex to redissolve the precipitate If the precipitate does not redissolve, it may be necessary to prepare a fresh solution.

Data Summary



While specific quantitative data on the stability of **GNE-4997** in DMSO at room temperature is not available, the following table summarizes general findings on compound stability in DMSO.

Storage Duration at Room Temperature	Probability of Observing Intact Compound	
3 months	92%	
6 months	83%	
1 year	52%	
Data from a study of ~7200 compounds stored in 20-mM DMSO solutions.[2]		

Experimental Protocols

Protocol: Preparation of GNE-4997 Stock Solution

- Warm the Vial: Allow the vial of lyophilized GNE-4997 to equilibrate to room temperature before opening to prevent condensation of moisture.
- Add Solvent: Add the desired volume of anhydrous DMSO to the vial to achieve the target concentration.
- Ensure Complete Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.
- Aliquot and Store: Aliquot the stock solution into single-use vials and store at -20°C.

Visualizations

GNE-4997 Mechanism of Action





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Caption: **GNE-4997** inhibits ITK, preventing PLC-y phosphorylation.

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